An In-Depth Technical Guide to the Spectroscopic Characterization of 2,6-Dimethylstyrene

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Compound of Interest

Compound Name:	*2,6-Dimethylstyrene*
CAS No.:	*2039-90-9*
Cat. No.:	*B1328765*

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Introduction

In the landscape of chemical research and development, particularly in polymer chemistry and pharmaceutical synthesis, the unambiguous structural confirmation of organic molecules is paramount. **2,6-Dimethylstyrene** ($C_{10}H_{12}$) is a substituted aromatic hydrocarbon whose utility as a monomer and synthetic intermediate necessitates rigorous analytical characterization. The steric hindrance introduced by the two ortho-methyl groups significantly influences its electronic properties and reactivity, making a detailed understanding of its structure essential.

This technical guide provides a comprehensive overview of the core spectroscopic techniques used to characterize **2,6-Dimethylstyrene**: Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) spectroscopy. The narrative is grounded in field-proven insights, explaining not just the data but the causality behind experimental choices and spectral interpretation.

Molecular Structure of **2,6-Dimethylstyrene**

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Caption: Predicted ^{1}H NMR assignments for **2,6-Dimethylstyrene**.

^{13}C NMR Spectrum: Analysis and Interpretation

The proton-decoupled ^{13}C NMR spectrum reveals the number of unique carbon environments. Due to symmetry, **2,6-Dimethylstyrene** is expected to show 8 distinct signals instead of 10.

Predicted ^{13}C NMR Data (100 MHz, $CDCl_3$)

Predicted Shift (δ, ppm)	Assignment	Rationale
~ 138.0	**C-vinyl (ipso)**	**Quaternary aromatic carbon attached to the vinyl group.**
~ 136.5	C-CH_3 (ortho)	Quaternary aromatic carbons attached to the methyl groups (2 equivalent carbons).
~ 135.5	-CH=CH_2	Alpha-vinylic carbon, deshielded by the aromatic ring.
~ 128.0	Ar-CH (para)	Aromatic methine carbon at the 4-position.
~ 127.5	Ar-CH (meta)	Aromatic methine carbons at the 3- and 5-positions (2 equivalent carbons).
~ 115.0	-CH=CH_2	Beta-vinylic carbon.

| ~ 21.0 | Ar-CH_3 | Methyl carbons (2 equivalent carbons). |

Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

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Expertise & Experience: Causality in Experimental Choices

For a liquid sample like **2,6-Dimethylstyrene**, the Attenuated Total Reflectance (ATR) technique is superior to traditional transmission methods using salt plates. [1]ATR requires minimal sample preparation (a single drop), is non-destructive, and provides high-quality, reproducible spectra without the interference of solvent bands or the cumbersome polishing of KBr plates.

Trustworthiness: A Self-Validating Protocol for ATR-FTIR Acquisition

Experimental Protocol:

- Background Scan: Ensure the ATR crystal (typically diamond or germanium) is clean. Clean with a solvent like isopropanol and a soft wipe, then allow it to dry completely. Run a background spectrum of the empty crystal. This is a critical step as it subtracts the IR absorbance of the atmosphere (CO_2 and H_2O) from the final sample spectrum.
- Sample Application: Place one to two drops of **2,6-Dimethylstyrene** directly onto the center of the ATR crystal, ensuring the crystal surface is fully covered.
- Data Acquisition: Lower the ATR press to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.
- Cleaning: After analysis, thoroughly clean the sample from the ATR crystal using an appropriate solvent and soft tissue.

IR Spectrum: Analysis and Interpretation

The IR spectrum of **2,6-Dimethylstyrene** is characterized by absorptions corresponding to its aromatic, vinylic, and aliphatic C-H bonds, as well as C=C double bonds. [2][3] Characteristic IR Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group Assignment
3100 - 3000	**C-H Stretch**	**Aromatic & Vinylic C-H**
2980 - 2850	C-H Stretch	Methyl (CH_3) group C-H
~ 1630	C=C Stretch	Vinylic C=C double bond
~ 1600, 1470	C=C Stretch	Aromatic ring skeletal vibrations
~ 990, 910	C-H Bend	Vinylic (=C-H) out-of-plane bending

| ~ 770 | C-H Bend | Aromatic (Ar-H) out-of-plane bending for 1,2,3-trisubstituted ring |

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation analysis, valuable structural information. Electron Ionization (EI) is a common high-energy technique that generates a characteristic and reproducible fragmentation pattern, acting as a molecular fingerprint.

Expertise & Experience: Causality in Experimental Choices

Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal platform for analyzing a volatile, thermally stable compound like **2,6-Dimethylstyrene**. The GC separates the analyte from any impurities before it enters the mass spectrometer, ensuring the resulting mass spectrum is of a pure compound. An EI source operating at a standard 70 eV is used to ensure that fragmentation patterns are consistent and comparable to established spectral libraries. [1]

Trustworthiness: A Self-Validating Protocol for GC-MS Acquisition

Experimental Protocol:

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- Sample Preparation: Prepare a dilute solution of **2,6-Dimethylstyrene** (~100 ppm) in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Conditions:
  - Injector: Set to a temperature of 250°C.
  - Column: Use a standard nonpolar column (e.g., DB-5ms).
  - Oven Program: Begin at 50°C, hold for 1 minute, then ramp at 10-15°C/min to 250°C.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- MS Conditions:
  - Ion Source: Electron Ionization (EI) at 70 eV.
  - Source Temperature: 230°C.
  - Mass Range: Scan from m/z 40 to 300.

Mass Spectrum: Analysis and Fragmentation

The mass spectrum of **2,6-Dimethylstyrene** is expected to show a clear molecular ion peak and characteristic fragment ions resulting from the cleavage of benzylic bonds. The data from PubChem confirms the key fragments. [1] Principal Mass Spectrum Fragments

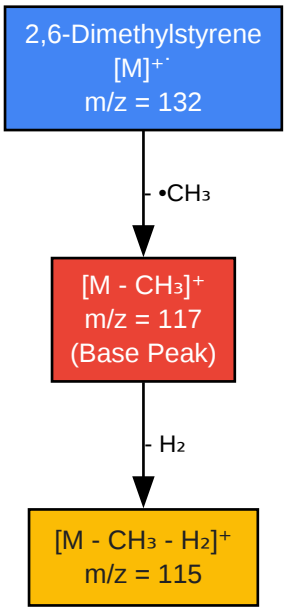
m/z	Ion	Proposed Structure / Loss
132	**$[C_{10}H_{12}]^{+\cdot}$**	**Molecular Ion ($M^{+\cdot}$)**
117	$[C_9H_9]^+$	$[M - CH_3]^+$: Loss of a methyl radical

| 115 | $[C_9H_7]^+$ | $[M - CH_3 - H_2]^+$: Loss of H_2 from the m/z 117 fragment |

The fragmentation pathway is initiated by the loss of a single electron to form the molecular ion at m/z 132. The most favorable subsequent fragmentation is the cleavage of a benzylic C-C

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bond to lose a methyl radical (•CH_3), forming a highly stable, resonance-delocalized cation at m/z 117. This is the base peak in the spectrum.



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Caption: Proposed EI-MS fragmentation pathway for **2,6-Dimethylstyrene**.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy measures the electronic transitions within a molecule. For **2,6-Dimethylstyrene**, the conjugated system of the aromatic ring and the vinyl group gives rise to characteristic π → π* transitions.

Expertise & Experience: Causality in Experimental Choices

A non-polar solvent like hexane or cyclohexane is preferred for UV-Vis analysis of aromatic hydrocarbons. These solvents do not have their own UV absorption in the analytical range (>200 nm) and minimize solute-solvent interactions, which can sharpen the vibrational fine structure of the absorption bands.

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Trustworthiness: A Self-Validating Protocol for UV-Vis Acquisition

Experimental Protocol:

- Solution Preparation: Prepare a stock solution of **2,6-Dimethylstyrene** in spectroscopic-grade hexane. Perform serial dilutions to create a working solution with an expected absorbance between 0.2 and 0.8 AU (Absorbance Units). This range ensures adherence to the Beer-Lambert Law.
- Blanking: Fill a quartz cuvette with the pure hexane solvent and use it to zero the spectrophotometer (set Absorbance = 0).
- Sample Measurement: Rinse the cuvette with the dilute sample solution, then fill it and place it in the spectrophotometer.
- Data Acquisition: Scan the sample from approximately 400 nm down to 200 nm.

UV-Vis Spectrum: Analysis and Interpretation

The UV-Vis spectrum of styrene typically shows a strong absorption band around 245 nm, which corresponds to the primary π → π* transition of the conjugated system. [3]The presence of two electron-donating methyl groups on the ring is expected to cause a slight bathochromic (red) shift to a longer wavelength. [4]A weaker, longer-wavelength absorption with vibrational fine structure, characteristic of the benzene ring, is also expected.

Predicted UV-Vis Absorption Maxima (in Hexane)

Predicted λ_{max} (nm)	Molar Absorptivity (ε)	Transition
~ 250 nm	**Strong**	**Primary π → π* (K-band)**

| ~ 280-290 nm | Weak | Secondary π → π* (B-band) |

Conclusion

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The collective application of NMR, IR, MS, and UV-Vis spectroscopy provides a robust and unequivocal analytical profile of **2,6-Dimethylstyrene**. NMR spectroscopy elucidates the precise H and C framework, mass spectrometry confirms the molecular weight and reveals a predictable fragmentation pattern dominated by the formation of a stable benzylic cation, IR spectroscopy identifies the key functional groups, and UV-Vis spectroscopy confirms the conjugated π-electron system. This multi-technique approach ensures the identity, purity, and structural integrity of **2,6-Dimethylstyrene** for its application in advanced research and development.

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